

# Application Notes and Protocols: Preparation and Use of Go 6976 Stock Solution

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Go 6976 is a potent, cell-permeable, and ATP-competitive inhibitor of Protein Kinase C (PKC). [1][2] It exhibits high selectivity for calcium-dependent PKC isoforms, particularly PKC $\alpha$  and PKC $\beta$ 1, with IC50 values in the low nanomolar range.[2][3][4][5][6] Go 6976 shows significantly less activity against Ca2+-independent PKC isoforms such as  $\delta$ ,  $\epsilon$ , and  $\zeta$ .[5][6] In addition to its effects on PKC, Go 6976 has been reported to inhibit other kinases including JAK2, Flt3, TrkA, and TrkB.[3][4][5] These properties make Go 6976 a valuable tool for studying signaling pathways regulated by these kinases and for potential therapeutic development.

## Physicochemical and Biological Data

The following table summarizes the key quantitative data for Go 6976.

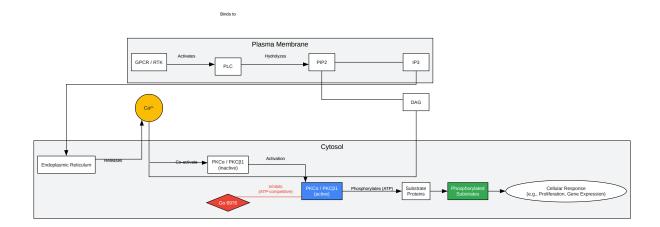


Property	Value	References
Molecular Weight	377.42 g/mol (or 378.4 g/mol )	[3][4][6]
Molecular Formula	C24H18N4O	[4][6]
CAS Number	136194-77-9	[4][6]
Purity	>99%	[4][6]
Appearance	Solid, off-white powder	[1]
Solubility	Soluble in DMSO (e.g., >10 mM); very poorly soluble in ethanol and water.	[1][4][7][8]
IC50 Values	PKCα: 2.3 nMPKCβ1: 6.2 nMPKC (rat brain): 7.9 nMPKD1 (PKCμ): 20 nMTrkA: 5 nMTrkB: 30 nMJAK2: 130 nM	[2][3][4][5]

## **Mechanism of Action: Signaling Pathway Inhibition**

Go 6976 primarily targets the conventional PKC (cPKC) signaling pathway. Upon activation by diacylglycerol (DAG) and intracellular calcium (Ca<sup>2+</sup>), cPKCs phosphorylate a wide range of substrate proteins, leading to various cellular responses. Go 6976 competitively binds to the ATP-binding site of these kinases, preventing phosphorylation and downstream signaling.





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Caption: Simplified PKC signaling pathway showing inhibition by Go 6976.

# **Experimental Protocols**

# Protocol 1: Preparation of a 10 mM Go 6976 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of Go 6976 in DMSO.

Materials:



- Go 6976 powder (e.g., 1 mg)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath or 37°C water bath

#### Procedure:

- Pre-warm DMSO: If the Go 6976 powder is difficult to dissolve, warm the required volume of DMSO to 37°C.[7]
- Calculate Required Volume: Use the molecular weight of Go 6976 (377.42 g/mol) to calculate the volume of DMSO needed.
  - Formula: Volume (L) = Mass (g) / (Molecular Weight (g/mol) x Concentration (mol/L))
  - For 1 mg of Go 6976 to make a 10 mM (0.01 M) stock:
    - Volume (L) = 0.001 g / (377.42 g/mol \* 0.01 mol/L) = 0.000265 L
    - Volume (μL) = 265 μL
- Reconstitution:
  - Carefully add 265 μL of DMSO to the vial containing 1 mg of Go 6976 powder.
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
  - Visually inspect the solution against a light source to ensure no particulates are present. If dissolution is slow, brief sonication or incubation in a 37°C water bath can be helpful.[7]
- Aliquoting and Storage:

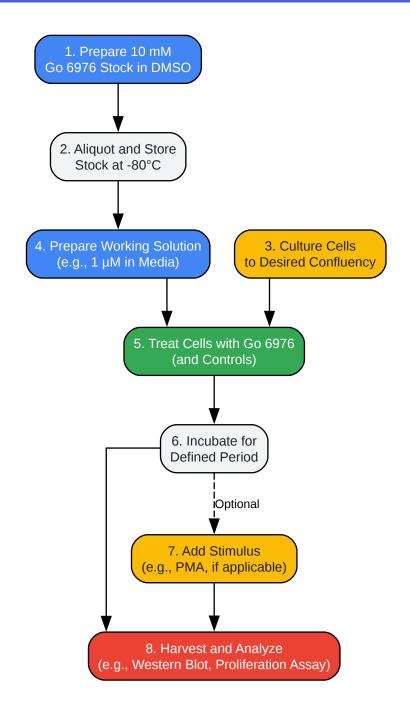


- $\circ$  To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile microcentrifuge tubes.[4]
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots as recommended in the storage table below. Protect from light.[4]

## **Experimental Workflow for Cell-Based Assays**

The following diagram illustrates a typical workflow for using a Go 6976 stock solution in a cell-based experiment.





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